

Navigating the Solubility of DSPE-Succinic Acid: A Technical Guide

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Compound of Interest		
Compound Name:	DSPE-succinic acid	
Cat. No.:	B12397511	Get Quote

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This in-depth technical guide provides a comprehensive overview of the solubility of 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[succinyl] (**DSPE-succinic acid**), a critical parameter for the formulation of lipid-based drug delivery systems. Understanding the solubility of this amphiphilic phospholipid is paramount for the successful development of liposomes and other nanoparticles used in targeted therapeutics and vaccine delivery. This document presents available quantitative solubility data, detailed experimental protocols for solubility determination, and logical workflows to guide researchers in their formulation development endeavors.

Quantitative Solubility of DSPE-Succinic Acid

The solubility of **DSPE-succinic acid** is influenced by its molecular structure, which features two long, saturated stearoyl chains (hydrophobic tails) and a polar headgroup containing a phosphate and a succinic acid moiety. This amphiphilic nature dictates its solubility in various solvents. Currently, publicly available quantitative data is limited, but a key finding is presented below.

Solvent	Solubility	Conditions
Dimethylformamide (DMF)	3.33 mg/mL (3.93 mM)	Requires ultrasonic warming and heating to 60°C

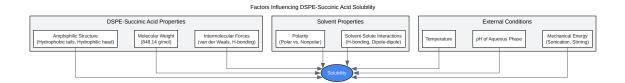


Qualitative observations from various sources suggest that **DSPE-succinic acid** may also be soluble in dimethyl sulfoxide (DMSO) and mixtures of chloroform and methanol. However, precise quantitative data for these solvents are not readily available in the reviewed literature.

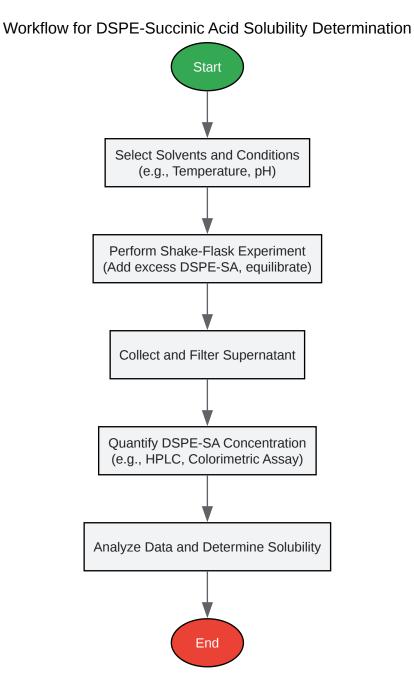
Factors Influencing DSPE-Succinic Acid Solubility

The solubility of an amphiphilic molecule like **DSPE-succinic acid** is not governed by a single factor but rather by a complex interplay of various physicochemical properties of both the solute and the solvent. The following diagram illustrates the key relationships influencing its dissolution.









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